

Application Note: Preparation of CP-465022 Maleate Stock Solution in DMSO

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CP-465022 maleate

Cat. No.: B15616939

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides a detailed protocol for the preparation, storage, and handling of a stock solution of **CP-465022 maleate** using Dimethyl Sulfoxide (DMSO) as the solvent. CP-465022 is a potent and selective non-competitive antagonist of the α -amino-3-hydroxy-5-methyl-4-isoxazolepropionic acid (AMPA) receptor, making it a valuable tool for investigating the role of AMPA receptors in various physiological and pathophysiological processes.^{[1][2]} Adherence to this protocol will ensure the accurate and reproducible preparation of this compound for in vitro and in vivo studies.

Physicochemical and Biological Data

All relevant quantitative data for **CP-465022 maleate** is summarized in the table below. Note that while some reported solubility and biological activity data may refer to the hydrochloride salt, they are provided here as a close reference for the maleate salt.

Property	Value	Source(s)
Compound Name	CP-465022 maleate	[1]
Mechanism of Action	Non-competitive AMPA receptor antagonist	[3]
Molecular Formula	C ₃₀ H ₂₈ ClFN ₄ O ₅	[1]
Molecular Weight	579.03 g/mol	Calculated
CAS Number	199656-46-7	[1]
IC ₅₀	25 nM (against Kainate-induced response in rat cortical neurons)	[1][2][3]
Recommended Solvent	DMSO (Dimethyl Sulfoxide)	
Solubility in DMSO	≥ 100 mM (based on hydrochloride salt data)	
Appearance	Solid powder	N/A
Storage (Solid)	Desiccate at Room Temperature	
Storage (Stock Solution)	-20°C	[1]

Experimental Protocol

Materials and Equipment

- **CP-465022 maleate** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Microcentrifuge tubes or amber glass vials
- Pipettes and sterile, disposable tips

- Vortex mixer
- (Optional) Sonicator bath

Safety Precautions

- Always work in a well-ventilated area or under a chemical fume hood.
- Wear appropriate Personal Protective Equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Consult the Safety Data Sheet (SDS) for **CP-465022 maleate** and DMSO before handling.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)
- DMSO is a potent solvent and can facilitate the absorption of substances through the skin; handle with care.

Stock Solution Calculation

To prepare a stock solution of a desired concentration, use the following formula (Henderson-Hasselbalch equation is not relevant here, the molarity calculation is direct):

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Final Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$$

Example Calculation for a 10 mM Stock Solution in 1 mL of DMSO:

- $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 579.03 \text{ g/mol} / 1000$
- $\text{Mass (mg)} = 5.79 \text{ mg}$

Therefore, 5.79 mg of **CP-465022 maleate** is required to make 1 mL of a 10 mM stock solution.

Step-by-Step Reconstitution Procedure

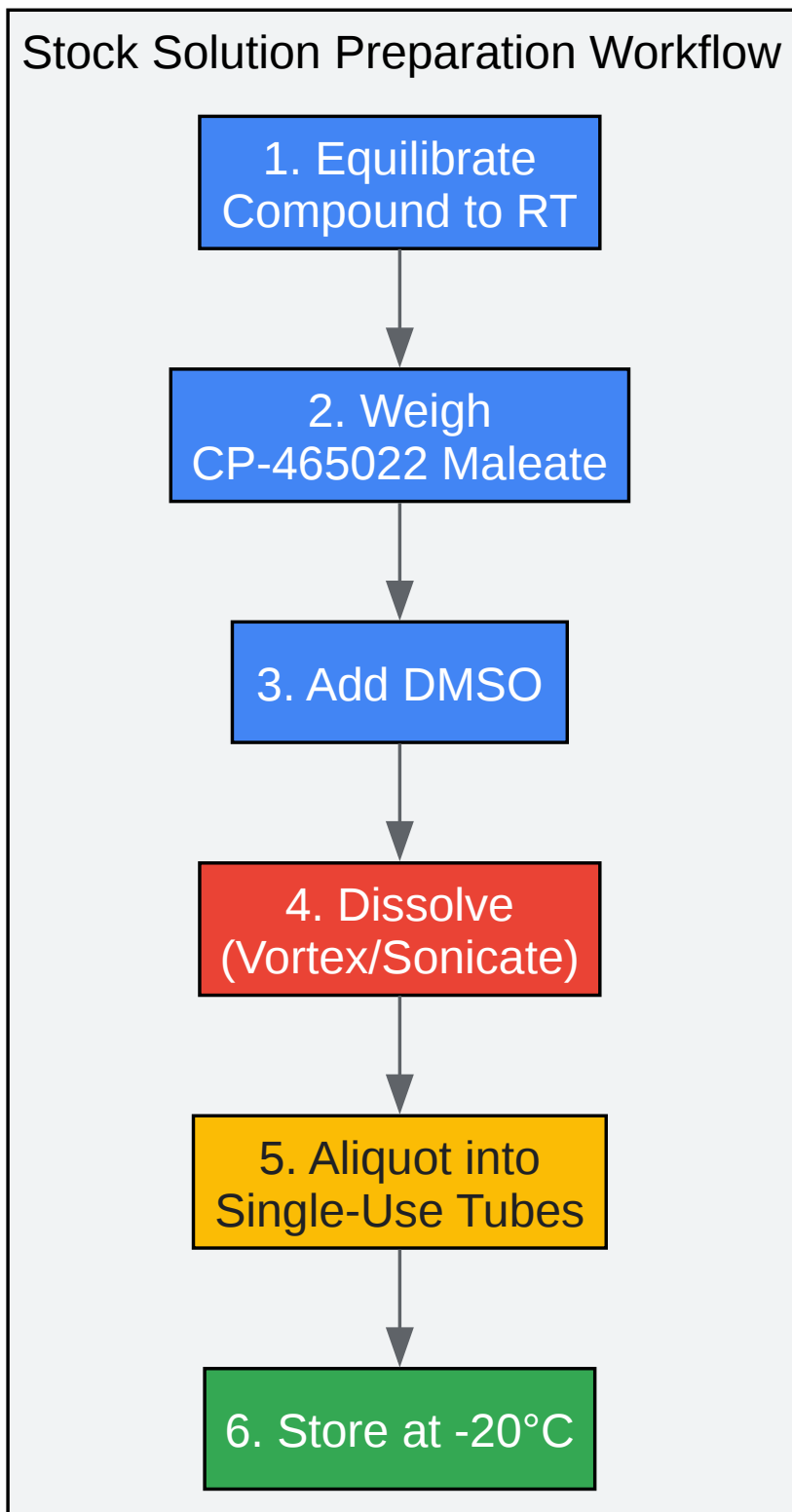
- Equilibrate: Allow the vial of **CP-465022 maleate** powder to reach room temperature before opening to prevent condensation of moisture.

- **Weigh:** Carefully weigh the calculated amount of **CP-465022 maleate** powder using an analytical balance and transfer it to a sterile microcentrifuge tube or vial.
- **Add Solvent:** Add the calculated volume of DMSO to the tube containing the compound.
- **Dissolve:** Tightly cap the vial and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. Gentle warming in a 37°C water bath or brief sonication can be used to aid dissolution if necessary.
- **Inspect:** Visually inspect the solution to ensure there are no undissolved particulates. The solution should be clear.
- **Aliquot:** (Recommended) To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- **Store:** Store the stock solution aliquots at -20°C for long-term storage.^[1]

Visualizations

Experimental Workflow

The following diagram illustrates the sequential steps for preparing the **CP-465022 maleate** stock solution.

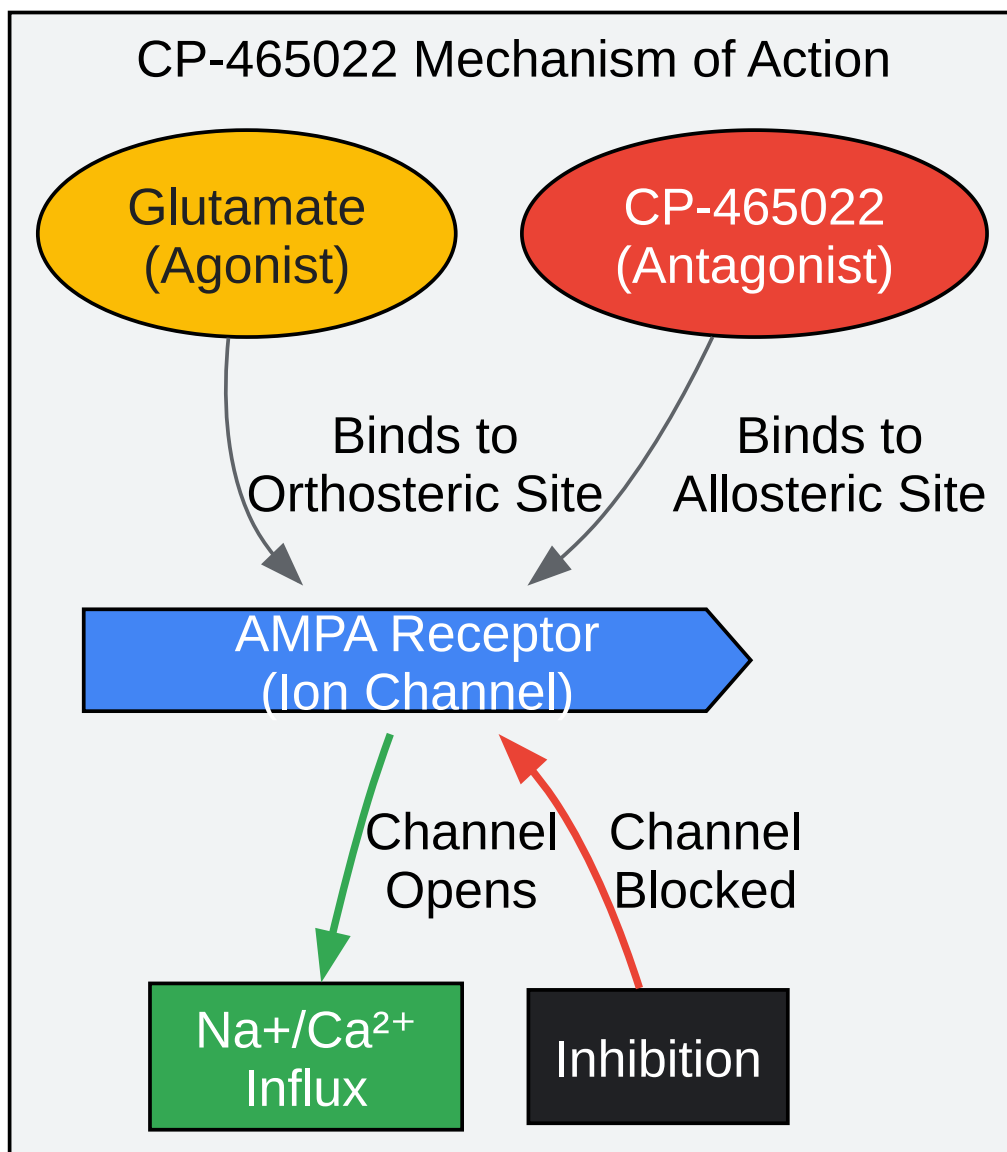


[Click to download full resolution via product page](#)

Caption: Workflow for preparing **CP-465022 maleate** stock solution.

Signaling Pathway

This diagram illustrates the mechanism of action of CP-465022 as a non-competitive antagonist at the AMPA receptor.



[Click to download full resolution via product page](#)

Caption: Non-competitive antagonism of the AMPA receptor by CP-465022.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CP-465022 (maleate) - Immunomart [immunomart.com]
- 2. targetmol.cn [targetmol.cn]
- 3. CP 465022 hydrochloride | AMPA receptor antagonist | Hello Bio [hellobio.com]
- 4. solutions.covestro.com [solutions.covestro.com]
- 5. maestrogen.com [maestrogen.com]
- 6. merckmillipore.com [merckmillipore.com]
- 7. cdn.caymanchem.com [cdn.caymanchem.com]
- 8. merckmillipore.com [merckmillipore.com]
- To cite this document: BenchChem. [Application Note: Preparation of CP-465022 Maleate Stock Solution in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15616939#preparing-cp-465022-maleate-stock-solution-in-dmsol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com